

RU 35929: A Technical Overview of a Nootropic Agent

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Compound of Interest

Compound Name: RU 35929

Cat. No.: B15553564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity known as **RU 35929**, a compound identified for its potential nootropic properties. The information is curated for an audience of researchers, scientists, and professionals in the field of drug development.

Chemical Identification and Properties

RU 35929 is a synthetic compound developed by the French pharmaceutical company Roussel Uclaf, as indicated by the "RU" prefix in its designation. It is chemically defined as (±)-1-benzenesulfonyl-5-ethoxypyrrolidin-2-one.

A summary of its key identifiers and molecular properties is presented in the table below.

Identifier	Value
CAS Number	111711-47-8
Molecular Formula	C ₁₂ H ₁₅ NO ₄ S
IUPAC Name	(±)-1-benzenesulfonyl-5-ethoxypyrrolidin-2-one
Synonyms	RU-35929

Nootropic Potential

RU 35929 has been classified as a nootropic agent, a class of substances intended to enhance cognitive functions such as learning and memory. While the compound has been identified in scientific literature, detailed in-vivo and in-vitro experimental data quantifying its nootropic effects are not extensively available in the public domain.

Mechanism of Action

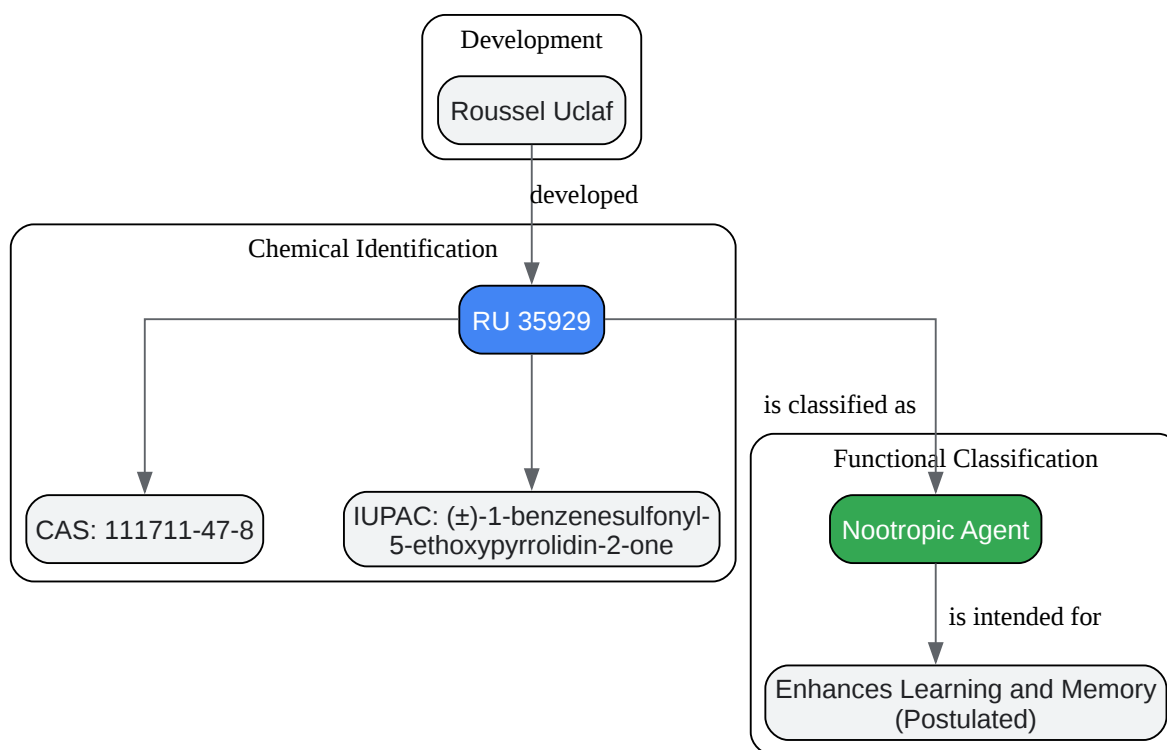
The precise mechanism of action and the associated signaling pathways for **RU 35929** have not been fully elucidated in publicly accessible research. Further investigation would be required to determine its molecular targets and the downstream effects that contribute to its potential cognitive-enhancing properties.

Experimental Data and Protocols

A thorough search of available scientific literature did not yield specific, detailed experimental protocols or quantitative data from preclinical or clinical studies of **RU 35929**. Information regarding parameters such as efficacy in animal models of memory impairment, receptor binding affinities, and electrophysiological effects is not currently available.

Logical Relationship of Available Information

The following diagram illustrates the logical flow of the currently understood information regarding **RU 35929**, from its development to its classification.



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Caption: Logical flow from development to the functional classification of **RU 35929**.

Conclusion

RU 35929 is a chemically defined entity with a postulated role as a nootropic agent. However, a significant gap exists in the publicly available scientific literature regarding its detailed pharmacological profile, including quantitative data on its efficacy, comprehensive experimental protocols, and its mechanism of action. For professionals in drug development and research, **RU 35929** represents a starting point that would necessitate extensive further investigation to validate its potential as a cognitive enhancer and to understand its biological activity.

- To cite this document: BenchChem. [RU 35929: A Technical Overview of a Nootropic Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553564#ru-35929-cas-number-and-identifiers]

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